

Technical Monograph: N-(2-Hydroxy-4-methylphenyl)formamide

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Compound of Interest

Compound Name: *N*-(2-hydroxy-4-methylphenyl)formamide

Cat. No.: B8519175

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Executive Summary

N-(2-Hydroxy-4-methylphenyl)formamide (Molecular Formula: $C_8H_9NO_2$) is a functionalized formanilide derivative primarily utilized as a transient or isolated intermediate in the synthesis of 6-methylbenzoxazole and related heterocyclic scaffolds. Its structure features a formamide moiety ortho to a phenolic hydroxyl group, a configuration that predisposes the molecule to cyclodehydration.

This guide details the chemical identity, synthesis protocols, reaction mechanisms, and applications of this compound, anchoring the technical data in its precursor (2-Amino-5-methylphenol, CAS 2835-98-5) and its primary derivative (6-Methylbenzoxazole, CAS 10531-80-3).

Chemical Identity & Profile[1][2][3][4]

While **N-(2-hydroxy-4-methylphenyl)formamide** is often generated in situ, its chemical profile is defined by its precursor and its isomeric relationships.

Parameter	Data
Chemical Name	N-(2-Hydroxy-4-methylphenyl)formamide
Systematic Name	N-(2-hydroxy-4-methylphenyl)methanamide
Molecular Formula	C ₈ H ₉ NO ₂
Molecular Weight	151.16 g/mol
Structure	Formamide group (-NHCHO) at C1; Hydroxyl (-OH) at C2; Methyl (-CH ₃) at C4 (Aniline numbering)
Precursor CAS	2835-98-5 (2-Amino-5-methylphenol)
Primary Product CAS	10531-80-3 (6-Methylbenzoxazole)
Isomer CAS	60463-08-3 (N-(4-hydroxy-2-methylphenyl)formamide)
Physical State	Solid (crystalline)
Solubility	Soluble in polar organic solvents (DMSO, DMF, Ethanol); limited solubility in water. [1] [2] [3] [4]

Structural Validation

The structural assignment is derived from the regiospecificity of the precursor, 2-amino-5-methylphenol.

- Phenol Numbering: OH at C1, NH₂ at C2, Methyl at C5.
- Aniline Numbering (Target): N at C1, OH at C2. The methyl group at C5 (relative to OH at C1) is para to the amino group at C2. Therefore, in the formamide derivative (N=1), the methyl group is at C4.

Synthesis Protocol

The synthesis of **N-(2-hydroxy-4-methylphenyl)formamide** is achieved via the N-formylation of 2-amino-5-methylphenol. This reaction is typically the first step in a cascade leading to

benzoxazole formation.

Reagents & Materials[3][6][8]

- Substrate: 2-Amino-5-methylphenol (CAS 2835-98-5), >98% purity.
- Formylating Agent: Formic acid (85-98%) or Trimethyl orthoformate.
- Catalyst (Optional): p-Toluenesulfonic acid (pTSA) or Boric acid (for cyclization).
- Solvent: Toluene or Xylene (for azeotropic removal of water) or neat Formic acid.

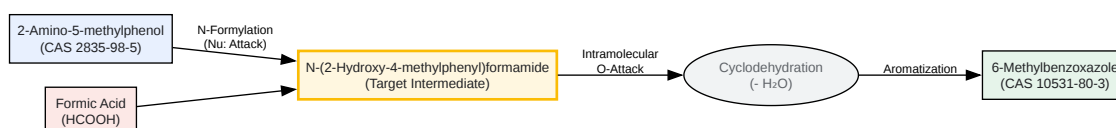
Step-by-Step Methodology (Formylation)

- Preparation: Charge a reaction vessel with 2-amino-5-methylphenol (1.0 eq).
- Addition: Add Formic acid (excess, typically 5-10 eq) slowly at room temperature.
 - Note: If using Trimethyl orthoformate, use 1.2 eq in methanol with a catalytic acid.
- Reaction: Heat the mixture to reflux (approx. 100-110°C) for 2–4 hours.
 - Monitoring: Monitor consumption of the amine by TLC (Eluent: Ethyl Acetate/Hexane 1:1). The formamide intermediate appears as a less polar spot than the amine but more polar than the benzoxazole.
- Isolation (If required):
 - Cool the mixture to room temperature.
 - Pour into ice-cold water.
 - Filter the precipitate (**N-(2-hydroxy-4-methylphenyl)formamide**).
 - Recrystallize from ethanol/water.
- Cyclization (One-Pot Variation):

- To convert directly to 6-methylbenzoxazole, continue heating at higher temperatures (>130°C) or add a dehydrating agent (e.g., Polyphosphoric acid) to effect cyclodehydration.

Reaction Mechanism

The transformation involves nucleophilic attack of the amine on the formyl carbon, followed by proton transfer and elimination of methanol/water to form the amide. Subsequent cyclization involves the nucleophilic attack of the phenolic oxygen on the amide carbonyl.



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Figure 1: Reaction pathway from 2-amino-5-methylphenol to 6-methylbenzoxazole via the N-formyl intermediate.

Applications & Significance

Benzoxazole Synthesis

The primary application of **N-(2-hydroxy-4-methylphenyl)formamide** is as the direct precursor to 6-methylbenzoxazole. Benzoxazoles are pharmacophores found in:

- **Antimicrobial Agents:** Analogues of 6-methylbenzoxazole exhibit activity against Gram-positive bacteria.
- **Fluorescent Dyes:** Used in optical brighteners due to the extended conjugation of the benzoxazole ring.

Ligand Design

The formamide moiety can serve as a directing group for further functionalization of the phenyl ring (e.g., bromination at the C3 or C5 position relative to the nitrogen) before cyclization, allowing for the synthesis of complex ligands for catalysis.

Analytical Standard

Isolated **N-(2-hydroxy-4-methylphenyl)formamide** serves as a reference standard to monitor the completeness of the Phillips condensation reaction in industrial manufacturing.

Analytical Validation

To validate the identity of the synthesized intermediate, the following spectral characteristics are expected:

Technique	Expected Signal / Characteristic
¹ H NMR (DMSO-d ₆)	δ 8.30 ppm (s, 1H): Formyl proton (-NHCHO). δ 9.5-10.0 ppm (br s, 1H): Amide -NH. δ 9.0-10.0 ppm (br s, 1H): Phenolic -OH. δ 2.25 ppm (s, 3H): Methyl group (-CH ₃). Aromatic Region: 3 protons with coupling consistent with 1,2,4-substitution pattern.
IR Spectroscopy	3200-3400 cm ⁻¹ : Broad O-H and N-H stretch. 1660-1690 cm ⁻¹ : Amide I band (C=O stretch). 1590-1610 cm ⁻¹ : Aromatic ring breathing.
Mass Spectrometry	m/z 151.06 [M] ⁺ or 152.07 [M+H] ⁺ . Fragment at m/z 123 (Loss of CO, -28) indicating the aminophenol core.

Safety & Handling

- Hazard Classification: Irritant (Skin, Eye, Respiratory).
- Handling: Use in a fume hood. Avoid inhalation of dust/vapors.

- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon) to prevent oxidation of the phenolic group or premature hydrolysis.
- Spill Response: Sweep up solid spills; absorb liquid solutions with vermiculite.

References

- BenchChem. (2025). Synthesis and microbiological activity of 5(or 6)-methyl-2-substituted benzoxazole derivatives. Retrieved from .
- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 76082: 2-Amino-5-methylphenol. Retrieved from .
- ChemicalBook. (2025). 6-Methylbenzoxazole Properties and Synthesis. Retrieved from .
- Sigma-Aldrich. (2025). Product Specification: 2-Amino-5-methylphenol (CAS 2835-98-5).[1][5] Retrieved from .
- CymitQuimica. (2025). 6-Methylbenzoxazole (CAS 10531-80-3).[6][2][7] Retrieved from .

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Sources

- 1. 2-Amino-5-methylphenol | C₇H₉NO | CID 76082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. chemimpex.com [chemimpex.com]
- 4. researchgate.net [researchgate.net]
- 5. 2-Amino-5-methylphenol | CAS 2835-98-5 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 6. 6-METHYLBENZOXAZOLE CAS#: 10531-80-3 [amp.chemicalbook.com]
- 7. CAS 10531-80-3: 6-Methylbenzoxazole | CymitQuimica [cymitquimica.com]

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